

Essential Safety and Logistical Information for Handling Promethium-145

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Compound of Interest

Compound Name: Promethium-145

CAS No.: 15706-44-2

Cat. No.: B1200467

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Audience: Researchers, scientists, and drug development professionals.

This document provides crucial procedural guidance for the safe handling and disposal of **Promethium-145**, a radioactive isotope. Adherence to these protocols is essential to minimize radiation exposure and prevent contamination.

Promethium-145 is a synthetic radionuclide with a half-life of 17.7 years.^{[1][2]} Its primary mode of decay is electron capture, which results in the emission of low-energy X-rays and Auger electrons.^[3] A very small fraction of **Promethium-145** atoms decay via alpha particle emission.^{[2][4]} Due to its radioactivity, **Promethium-145** and its compounds present a significant health risk if not handled with appropriate precautions. Ingestion or inhalation can lead to the accumulation of the isotope in bone tissue.

Personal Protective Equipment (PPE)

The primary objective when working with **Promethium-145** is to prevent internal contamination and minimize external radiation exposure. The following PPE is mandatory:

- **Laboratory Coat:** A full-length lab coat, worn closed with sleeves rolled down, is required to protect against skin contamination.
- **Disposable Gloves:** Two pairs of nitrile or latex gloves should be worn to prevent skin contamination. The outer pair should be changed frequently, especially if contamination is suspected.
- **Safety Glasses:** Standard safety glasses provide protection against splashes of radioactive solutions.
- **Closed-Toe Shoes:** These are required to protect the feet from potential spills.

For procedures with a higher risk of generating airborne contamination, such as working with powders or volatile compounds, a risk assessment should be conducted to determine the need for respiratory protection (e.g., an N95 respirator or a powered air-purifying respirator).

Shielding

The electron capture decay of **Promethium-145** produces a spectrum of low-energy X-rays. Shielding is necessary to reduce external exposure.

- **Lead Shielding:** Due to its high atomic number and density, lead is an effective material for shielding X-rays.[5] The thickness of the lead shielding required will depend on the activity of the **Promethium-145** source. For typical laboratory quantities, thin lead foils or lead-lined containers may be sufficient.
- **Lead-Composite Materials:** Materials that combine lead with other elements can offer effective shielding with reduced weight and increased flexibility, suitable for aprons and other personal shielding.[6]

Quantitative Data for Promethium-145

The following table summarizes the key radiological properties of **Promethium-145**.

Property	Value
Half-Life	17.7 years
Primary Decay Mode	Electron Capture (>99%)
Secondary Decay Mode	Alpha Emission (~2.8 x 10 ⁻⁷ %)
Decay Energy (EC)	163.37 keV
Primary X-ray Energies	36-45 keV
Primary Auger Electron Energies	Predominantly < 10 keV

Data sourced from multiple scientific databases.

Operational Plan: From Reception to Disposal

A systematic approach is critical for the safe management of **Promethium-145** in a laboratory setting.

Reception of Radioactive Material

- Upon arrival, visually inspect the package for any signs of damage or leakage.
- Perform a wipe test on the exterior of the package and use a suitable radiation survey meter to check for external contamination.
- If the package is damaged or contaminated, notify the institution's Radiation Safety Officer (RSO) immediately and follow their instructions.
- If the package is intact, transfer it to a designated and properly shielded radioactive materials storage area.

Storage

- Store **Promethium-145** in a clearly labeled, shielded, and secure location.
- The storage area should be designated for radioactive materials only and access should be restricted to authorized personnel.

- Maintain an accurate inventory of all **Promethium-145**, including the date of receipt, activity, and current location.

Handling and Experimental Work

- All work with unsealed **Promethium-145** must be conducted in a designated radioactive materials work area, such as a fume hood or a glove box, to prevent the spread of contamination.
- Cover work surfaces with absorbent, plastic-backed paper to contain any spills.
- Use remote handling tools, such as tongs or forceps, to increase the distance from the radioactive source and reduce exposure.
- Regularly monitor the work area, gloves, and clothing for contamination using an appropriate survey meter.
- Never eat, drink, smoke, or apply cosmetics in the laboratory where radioactive materials are handled.^{[1][7]}

Waste Management

- All waste contaminated with **Promethium-145** must be treated as radioactive waste.
- Segregate radioactive waste from non-radioactive waste.
- Radioactive waste should be further segregated by its physical form (solid or liquid) and isotopic content.^{[8][9]}

Disposal Plan

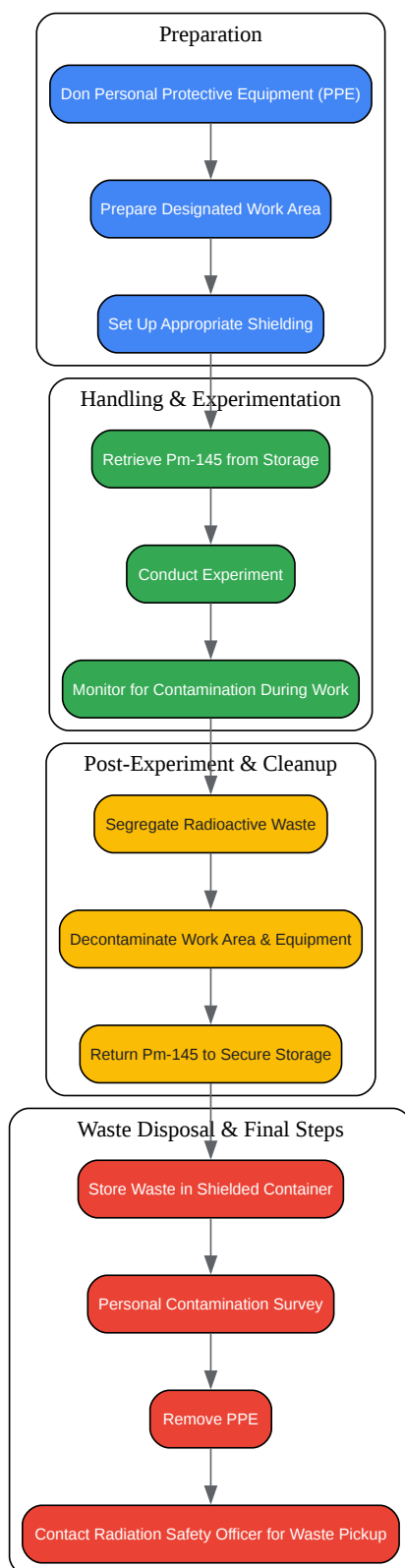
Due to its long half-life, **Promethium-145** is classified as a long-lived isotope.^[8] Waste containing this radionuclide requires careful management and disposal in a licensed facility.

- Waste Collection:
 - Solid Waste: Collect contaminated items such as gloves, absorbent paper, and plasticware in designated, clearly labeled, and shielded radioactive waste containers.

- Liquid Waste: Collect liquid waste in shatterproof containers. Do not mix aqueous and organic radioactive waste streams.
- Waste Storage: Store radioactive waste in a secure, shielded, and designated area, away from general laboratory traffic.
- Disposal: The disposal of long-lived radioactive waste is highly regulated.
 - Contact your institution's RSO to arrange for the pickup and disposal of **Promethium-145** waste.
 - The waste will likely be transported to a licensed low-level or intermediate-level radioactive waste disposal facility.^{[10][11]} Depending on the concentration and total activity, deep geological disposal may be required.^{[2][12]}

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for safely handling **Promethium-145** in a research laboratory.



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Caption: Workflow for Safe Handling of **Promethium-145**.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Promethium-145]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1200467/docs#essential-safety-and-logistical-information-for-handling-promethium-145\]](https://www.benchchem.com/product/b1200467/docs#essential-safety-and-logistical-information-for-handling-promethium-145)

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